

Cross-resistance studies of A-123189 with other fungicides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-123189

Cat. No.: B1666375

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No Cross-Resistance Data Available for Fungicide A-123189

Comprehensive searches for a fungicide identified as "**A-123189**" have yielded no publicly available information, preventing the creation of a comparison guide on its cross-resistance with other fungicides. The designation "**A-123189**" does not correspond to any known commercial or widely researched fungicidal compound in scientific literature, chemical databases, or patent records.

This lack of information makes it impossible to provide the requested quantitative data, experimental protocols, and signaling pathway diagrams. Cross-resistance studies are highly specific to the compound in question, its mode of action, and the fungal pathogens it targets. Without the fundamental identity of **A-123189**, no accurate or verifiable comparison can be made.

It is possible that "**A-123189**" is an internal research and development code for a compound that was not brought to market or that the identifier is incorrect. For a thorough analysis of cross-resistance, the precise chemical class and mode of action of the fungicide must be known. This information is critical for identifying relevant comparison fungicides and interpreting resistance data.

Researchers and professionals in drug development seeking information on fungicide cross-resistance are encouraged to consult resources such as the Fungicide Resistance Action

Committee (FRAC) for detailed information on known fungicides, their modes of action, and established resistance patterns. Should a corrected or alternative designation for "**A-123189**" become available, a comprehensive comparison guide could be developed.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com